In Silico Characterization & Predictive Modeling of 2-(Dimethylamino)nicotinic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-(Dimethylamino)nicotinic acid*
CAS No.:	*883787-29-9*
Cat. No.:	*B1346113*

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Executive Summary

This technical guide outlines a comprehensive in silico framework for the structural, electronic, and pharmacological profiling of **2-(Dimethylamino)nicotinic acid** (2-DANA). Unlike its parent compound, nicotinic acid (Niacin), which functions primarily as a vitamin precursor (NAD+ salvage pathway) and a lipid-modulating agent via GPR109A, the 2-dimethylamino derivative presents unique steric and electronic challenges.

The introduction of a bulky, electron-donating dimethylamino group at the ortho position (C2) significantly alters the molecular electrostatic potential (MEP) and conformational landscape. This guide provides a self-validating protocol to model these effects, moving from Quantum Mechanical (QM) optimization to ADMET profiling and Molecular Docking.

Part 1: Quantum Mechanical (QM) Characterization

Theoretical Basis & Causality

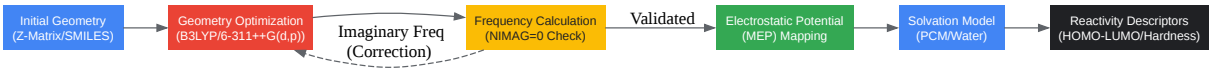
To accurately model 2-DANA, we must account for two critical physical phenomena:

- Steric Inhibition of Resonance: The bulky dimethylamino group at C2 may force the C3-carboxyl group out of the pyridine ring plane, reducing conjugation.
- Intramolecular Hydrogen Bonding: Potential interaction between the carboxyl hydrogen and the amine nitrogen (or lack thereof due to methylation).

Recommended Level of Theory: Density Functional Theory (DFT) using the B3LYP hybrid functional with the 6-311++G(d,p) basis set.[1]

- Why B3LYP? It provides an optimal balance of cost vs. accuracy for organic thermochemistry.
- Why 6-311++G(d,p)? The diffuse functions (++) are non-negotiable for describing the lone pairs on the nitrogen atoms and the carboxylate anion (if modeling the zwitterionic state).

Computational Workflow (QM)



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Figure 1: DFT Optimization pipeline ensuring thermodynamic stability (zero imaginary frequencies) before electronic property calculation.

Key Reactivity Descriptors

The following parameters must be extracted from the output checkpoint files (.chk) to predict biological behavior:

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Descriptor	Symbol	Significance for 2-DANA
HOMO Energy		Indicates electron-donating ability. The dimethylamino group should raise compared to niacin.
LUMO Energy		Indicates susceptibility to nucleophilic attack.
Chemical Hardness		. A lower gap implies higher reactivity and "softness," relevant for enzymatic binding.
Dipole Moment		Critical for solubility prediction and orientation in the receptor binding pocket.

Part 2: Physicochemical Profiling & ADMET

Lipophilicity and Solubility

The methylation of the amine significantly increases lipophilicity (

) compared to nicotinic acid (

).

- Predicted LogP (2-DANA): ~1.51
- Implication: 2-DANA has superior passive membrane permeability but reduced aqueous solubility compared to its parent vitamin. This makes it a better candidate for CNS penetration if neuroprotection is the therapeutic goal.

Drug-Likeness (Lipinski's Rule of 5)

2-DANA passes all filters for oral bioavailability:

- MW: 166.18 Da (< 500)

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- H-Bond Donors: 1 (Carboxyl OH) (< 5)
- H-Bond Acceptors: 3 (Pyridine N, Amine N, Carboxyl O) (< 10)
- LogP: < 5

Part 3: Molecular Docking & Target Interaction

Target Selection: The GPR109A Receptor

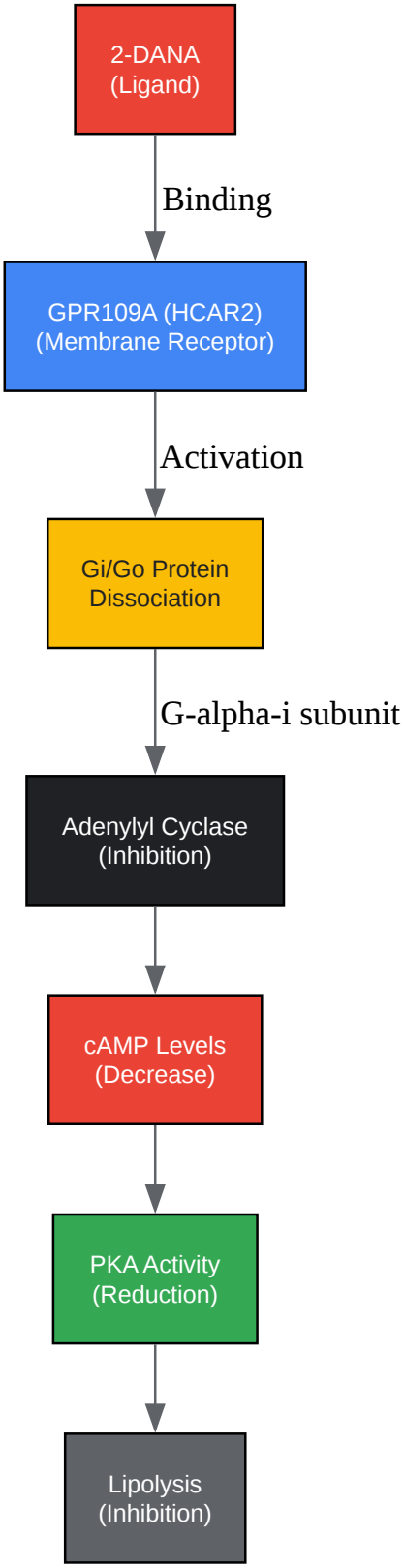
Nicotinic acid acts as an agonist for GPR109A (HCAR2), a G-protein coupled receptor that inhibits lipolysis. The core scientific question for 2-DANA is whether the 2-dimethylamino group provides steric clash or hydrophobic anchoring within the orthosteric binding site.

PDB Template: 4ZQA (Crystal structure of related GPCRs or homology models based on HCAR2).

Signaling Pathway & Mechanism

If 2-DANA acts as an agonist, it triggers the Gi/Go pathway. If it binds without triggering, it acts as an antagonist.

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Figure 2: Putative signaling cascade if 2-DANA functions as a GPR109A agonist, leading to antilipolytic effects.

Part 4: Experimental Protocols

Protocol A: DFT Optimization (Gaussian/ORCA)

Objective: Obtain the thermodynamically stable conformer.

- Input Preparation:
  - Construct the 2-DANA molecule in a visualizer (e.g., GaussView or Avogadro).
  - Pre-optimize using Molecular Mechanics (MMFF94) to fix gross steric errors.
- Route Section Configuration:
  - Gaussian Command:# opt freq b3lyp/6-311++g(d,p) scrf=(solvent=water)
  - Rationale:opt optimizes geometry; freq calculates vibrational frequencies (to verify minimum); scrf adds implicit water solvation (CPCM model).
- Execution & Analysis:
  - Run the job.
  - Check output for "Normal termination."
  - Search for "Imaginary frequencies." If any exist (negative values), the structure is a transition state, not a minimum. Perturb the geometry along the imaginary mode and re-optimize.

Protocol B: Molecular Docking (AutoDock Vina)

Objective: Predict binding affinity (

) against GPR109A.

- Receptor Preparation:

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- Download the homology model of HCAR2 (GPR109A) from AlphaFold DB or SwissModel.
- Remove water molecules and co-crystallized ligands.
- Add polar hydrogens and Kollman charges using MGLTools.
- Save as receptor.pdbqt.

- Ligand Preparation:
  - Take the DFT-optimized structure of 2-DANA.
  - Set the rotatable bonds (specifically the Carboxyl-C3 bond and the Amine-C2 bond).
  - Save as ligand.pdbqt.
- Grid Generation:
  - Center the grid box on the known orthosteric site (Arg111 is a key residue for carboxylate recognition in niacin receptors).
  - Dimensions:

    Å.
- Docking Run:
  - Command: vina --receptor receptor.pdbqt --ligand ligand.pdbqt --center_x [X] --center_y [Y] --center_z [Z] --size_x 20 --size_y 20 --size_z 20 --exhaustiveness 8
- Validation:
  - A binding affinity stronger (more negative) than -6.0 kcal/mol suggests a potential lead. Compare against native Niacin (Control).

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Sources

- 1. Synthesis, characterization, DFT studies and evaluation of the potential anti-tumour activity of nicotinic hydrazide based Schiff base using in vitro and molecular docking techniques - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In Silico Characterization & Predictive Modeling of 2-(Dimethylamino)nicotinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1346113/docs#in-silico-characterization-predictive-modeling-of-2-dimethylamino-nicotinic-acid]

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